

# Unraveling the Cellular Impact of 19,20-Epoxyctochalasin D: A Comparative Guide

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## Compound of Interest

Compound Name: **19,20-Epoxyctochalasin D**

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For Researchers, Scientists, and Drug Development Professionals: A Cross-Validated Analysis of **19,20-Epoxyctochalasin D**'s Experimental Results

This guide provides a comprehensive cross-validation of the experimental results for **19,20-Epoxyctochalasin D**, a potent fungal metabolite. We delve into its cytotoxic activity, mechanism of action, and provide a comparative analysis with other relevant cytochalasans, supported by experimental data and detailed protocols to inform future research and drug development endeavors.

## Comparative Cytotoxicity Across Cell Lines

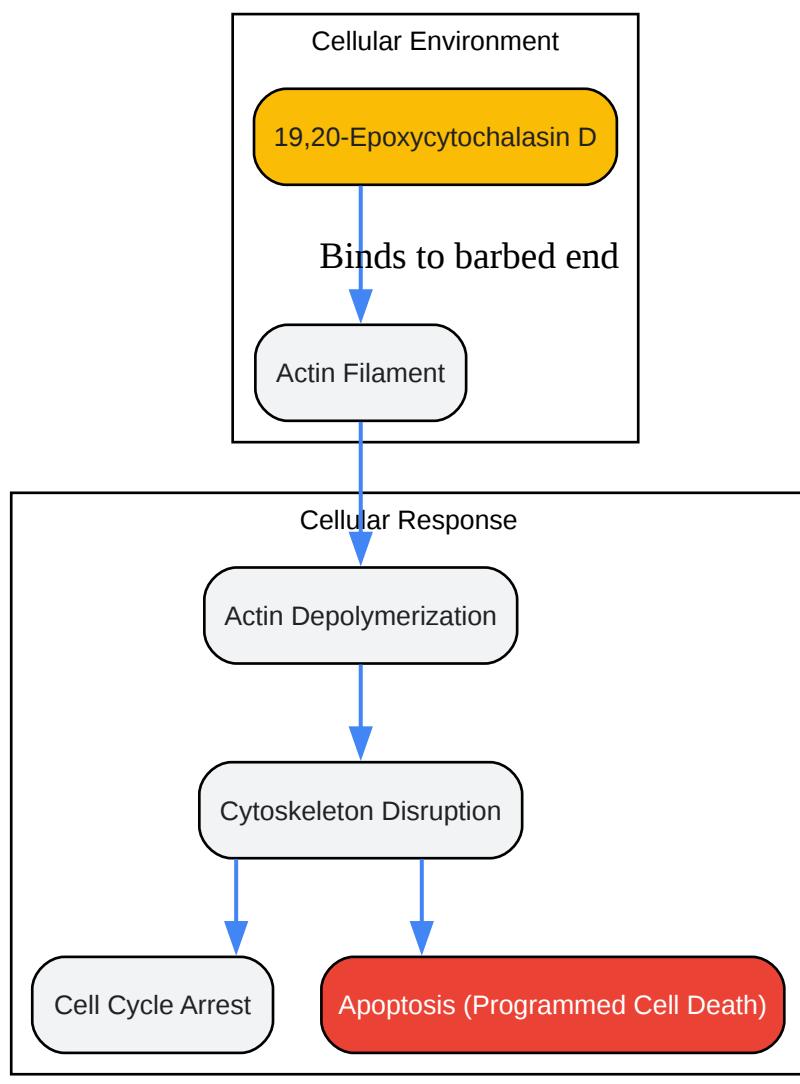
**19,20-Epoxyctochalasin D** has demonstrated a range of cytotoxic activities against various cancer cell lines.<sup>[1]</sup> The following table summarizes the half-maximal inhibitory concentration (IC<sub>50</sub>) values, offering a quantitative comparison of its potency against different cell types and in relation to its analogs, 19,20-Epoxyctochalasin C and Cytochalasin D.<sup>[2]</sup>

Cell Line	Cancer Type	19,20-Epoxyctochalasin D (IC <sub>50</sub> in μM)	19,20-Epoxyctochalasin C (IC <sub>50</sub> in μM)	Cytochalasin D (IC <sub>50</sub> )
BT-549	Breast Ductal Carcinoma	7.84[1]	-	-
LLC-PK11	Kidney Epithelial	8.4[1]	-	-
P-388	Murine Leukemia	Potent Activity (IC <sub>50</sub> = 1.6 x 10 <sup>-7</sup> mol)[3]	-	-
MOLT-4	Human Leukemia	10.0[3]	8.0[3]	25[3]
HT-29	Colon Adenocarcinoma	-	0.65[2][4]	-
HL-60	Human Promyelocytic Leukemia	-	1.11[2][5]	-
A549	Human Lung Carcinoma	-	>10[2]	-
MCF-7	Human Breast Adenocarcinoma	-	>10[2]	-
PC-3	Human Prostate Adenocarcinoma	-	>10[2]	-

Note: "-" indicates that data for the specific compound against that cell line was not found in the reviewed literature.

## Mechanism of Action: Disruption of the Actin Cytoskeleton and Induction of Apoptosis

The primary mechanism of action for **19,20-Epoxyctochalasin D**, like other members of the cytochalasan family, is the disruption of the actin cytoskeleton.<sup>[6]</sup> By binding to the barbed end of actin filaments, it inhibits the polymerization and elongation of new actin monomers.<sup>[6]</sup> This interference with a fundamental cellular component triggers a cascade of downstream signaling events, ultimately leading to programmed cell death (apoptosis) and cell cycle arrest.<sup>[6]</sup> While the precise signaling pathways for **19,20-Epoxyctochalasin D** are not fully elucidated, studies on the closely related Cytochalasin D suggest the involvement of the intrinsic (mitochondrial) pathway of apoptosis.<sup>[6]</sup>



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